

An In-depth Technical Guide to Hexyldimethyloctylammonium Bromide (CAS: 187731-26-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexyldimethyloctylammonium
Bromide*

Cat. No.: *B574231*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexyldimethyloctylammonium bromide, with the CAS number 187731-26-6, is an asymmetric quaternary ammonium salt. It is classified as a cationic surfactant. This technical guide provides a comprehensive overview of its known physicochemical properties, synthesis, and applications based on currently available scientific literature. While primarily utilized in material science, its surfactant properties are of interest for various scientific disciplines.

Physicochemical Properties

Hexyldimethyloctylammonium bromide is a liquid at room temperature, appearing as a colorless to light orange or yellow clear liquid. As an asymmetric cationic surfactant, its molecular structure consists of a positively charged nitrogen atom bonded to two methyl groups, a hexyl chain, and an octyl chain, with bromide as the counter-ion. This asymmetry influences its aggregation behavior in solution.^[1]

Table 1: Physicochemical Data of **Hexyldimethyloctylammonium Bromide**

Property	Value	Source
CAS Number	187731-26-6	N/A
Molecular Formula	C ₁₆ H ₃₆ BrN	N/A
Molecular Weight	322.37 g/mol	N/A
Appearance	Colorless to light orange/yellow clear liquid	N/A
Purity	>97.0%	N/A
Critical Micelle Concentration (CMC)	32-34 mM in aqueous solution	[2]

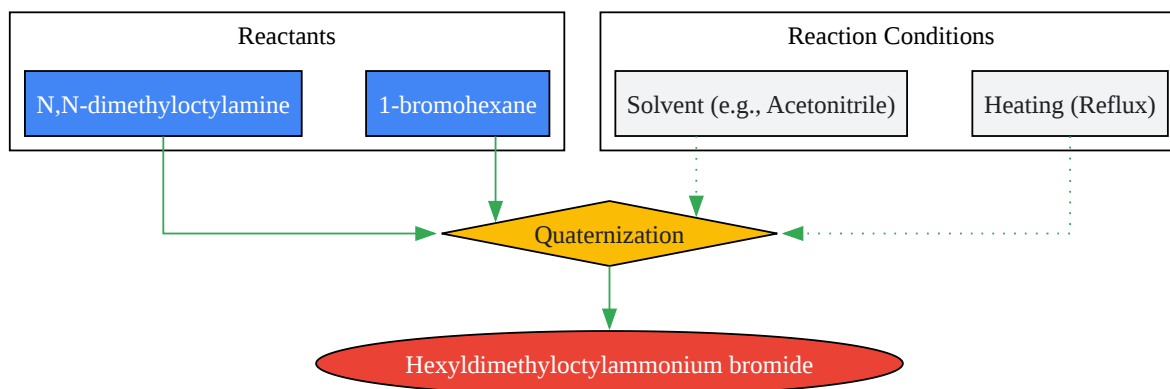
Synthesis

A detailed, peer-reviewed synthesis protocol specifically for **hexyldimethyloctylammonium bromide** is not readily available in the public domain. However, the synthesis of asymmetric quaternary ammonium salts like this compound generally follows a standard quaternization reaction. This typically involves the reaction of a tertiary amine with an alkyl halide.

General Experimental Protocol for Synthesis

A plausible synthetic route would involve the N-alkylation of N,N-dimethyloctylamine with 1-bromohexane or, alternatively, the N-alkylation of N,N-dimethylhexylamine with 1-bromooctane. The reaction is typically carried out in a polar aprotic solvent, such as acetonitrile or acetone, and may be heated to drive the reaction to completion.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical synthesis workflow for **hexyldimethyloctylammonium bromide**.

Applications and Mechanism of Action

Current research indicates that the primary applications of **hexyldimethyloctylammonium bromide** are in the fields of surfactant chemistry and material science, particularly in the textile industry. There is no evidence in the current scientific literature to suggest its use in drug development or any associated biological signaling pathways.

Surfactant and Aggregation Behavior

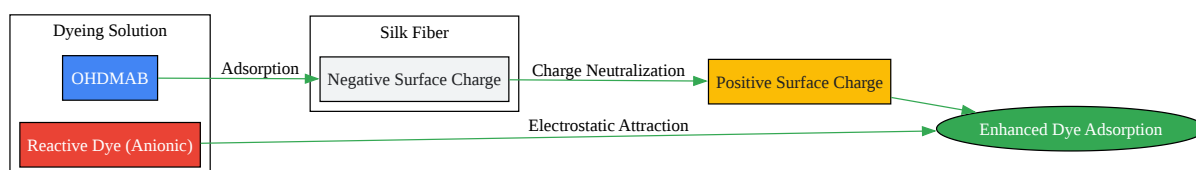
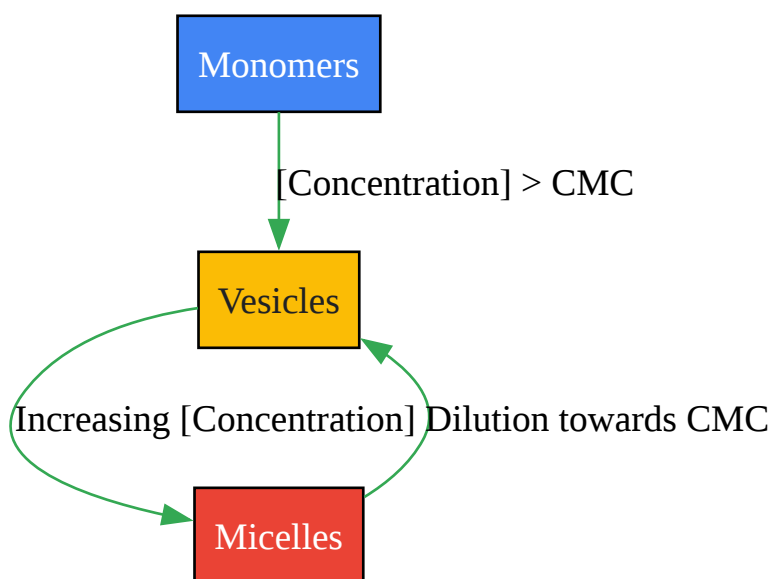
As a cationic surfactant, **hexyldimethyloctylammonium bromide** exhibits interesting concentration-dependent aggregation behavior in aqueous solutions. At concentrations above its critical micelle concentration (CMC) of 32-34 mM, it forms aggregates.[2] Unusually, it has been observed to form large aggregates, likely vesicles, spontaneously as the solution is diluted towards the CMC.[1][2] At higher concentrations, the predominant structures are micelles.[2] This behavior is of interest for the development of novel delivery systems.[2]

Experimental Protocol for Characterizing Aggregation Behavior:

The aggregation behavior of this surfactant has been studied using a variety of techniques:

- Dynamic Light Scattering (DLS): To determine the size distribution of aggregates in solution at various concentrations.
- Transmittance Measurements: To observe the turbidity of the solution, which correlates with the formation of large aggregates.
- Fluorescence Spectroscopy: Using a fluorescent probe to determine the CMC.
- Diffusion Ordered Nuclear Magnetic Resonance Spectroscopy (DOSY): To characterize the self-diffusion of the surfactant molecules and aggregates.

Diagram of Aggregation Behavior:



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References

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